

# Molecular weight and formula of N-Methoxy-N,1-dimethylpiperidine-4-carboxamide

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name:	<i>N</i> -Methoxy- <i>N</i> ,1-dimethylpiperidine-4-carboxamide
Cat. No.:	B1323206

[Get Quote](#)

## N-Methoxy-N,1-dimethylpiperidine-4-carboxamide: Molecular Weight and Formula

**N-Methoxy-N,1-dimethylpiperidine-4-carboxamide** is a chemical compound with specific molecular properties. This guide provides its molecular weight and chemical formula.

## Chemical Identity

Descriptor	Value
Molecular Formula	C9H18N2O2 <sup>[1]</sup>
Molecular Weight	186.25 g/mol <sup>[1]</sup>
Canonical SMILES	CN1CCC(CC1)C(=O)N(C)OC <sup>[1]</sup>
InChI Key	HPSNOVOYRZPVAW-UHFFFAOYSA-N <sup>[1]</sup>
CAS Number	215950-19-9 <sup>[2][3][4]</sup>

This compound is recognized as a key intermediate in the synthesis of Lasmiditan, indicating its significance in pharmaceutical development<sup>[1]</sup>.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. N-Methoxy-N,1-dimethylpiperidine-4-carboxamide CAS 215950-19-9 [benchchem.com]
- 2. N-Methoxy-N,1-diMethylpiperidine-4-carboxaMide | 215950-19-9 [chemicalbook.com]
- 3. N-Methoxy-N,1-diMethylpiperidine-4-carboxaMide CAS#: 215950-19-9 [m.chemicalbook.com]
- 4. 215950-19-9|N-Methoxy-N,1-dimethylpiperidine-4-carboxamide|BLD Pharm [bldpharm.com]
- To cite this document: BenchChem. [Molecular weight and formula of N-Methoxy-N,1-dimethylpiperidine-4-carboxamide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1323206#molecular-weight-and-formula-of-n-methoxy-n-1-dimethylpiperidine-4-carboxamide>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)